Application Note: Comprehensive NMR Characterization of [2-(hydroxymethyl)-4-nitrophenyl]methanol

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*(4-Nitro-1,2-phenylene)dimethanol*
CAS No.:	*22162-19-2*
Cat. No.:	*B1600059*

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Introduction

[2-(hydroxymethyl)-4-nitrophenyl]methanol is a substituted aromatic compound of significant interest in medicinal chemistry and drug development. Its bifunctional nature, featuring two hydroxymethyl groups and a nitro functionality, makes it a versatile building block for the synthesis of a wide range of more complex molecules. Accurate structural elucidation and purity assessment are paramount for its application in multi-step syntheses, where the identity and quality of each intermediate directly impact the outcome of the final product. Nuclear Magnetic Resonance (NMR) spectroscopy is an indispensable tool for the unambiguous characterization of such organic molecules. This application note provides a detailed guide to the ^{1}H and ^{13}C NMR characterization of [2-(hydroxymethyl)-4-nitrophenyl]methanol, offering insights into spectral interpretation and a standardized protocol for data acquisition.

Molecular Structure and Predicted NMR Spectral Features

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The chemical structure of [2-(hydroxymethyl)-4-nitrophenyl]methanol dictates a unique and predictable NMR fingerprint. The aromatic ring is substituted with a nitro group, which is strongly electron-withdrawing, and two hydroxymethyl groups. These substituents significantly influence the chemical shifts of the aromatic protons and carbons.

Caption: Molecular structure of [2-(hydroxymethyl)-4-nitrophenyl]methanol.

^{1}H NMR Spectroscopy Analysis

The proton NMR spectrum is anticipated to display distinct signals for the aromatic protons, the methylene protons of the two hydroxymethyl groups, and the hydroxyl protons.

- Aromatic Protons: The three protons on the benzene ring will appear in the downfield region, typically between δ 7.5 and 8.5 ppm. The strong electron-withdrawing nature of the nitro group at C4 will deshield the adjacent protons.
    - H5: This proton is ortho to the nitro group and will be the most downfield, appearing as a doublet.
    - H3: This proton is also ortho to the nitro group and will appear as a doublet.
    - H6: This proton is meta to the nitro group and ortho to a hydroxymethyl group, appearing as a singlet or a narrowly split signal.
- Methylene Protons (-CH_2OH): The two sets of methylene protons are chemically non-equivalent due to their positions relative to the other substituents. They are expected to resonate as singlets in the range of δ 4.5-5.0 ppm. The electronegative oxygen atom causes a downfield shift.[1]
- Hydroxyl Protons (-OH): The chemical shift of the hydroxyl protons is highly variable and depends on concentration, solvent, and temperature due to hydrogen bonding.[1][2] These signals often appear as broad singlets and can range from δ 2.0 to 5.5 ppm. Exchange with D_2O will cause these signals to disappear, which can be a useful diagnostic tool.[1]

^{13}C NMR Spectroscopy Analysis

The carbon NMR spectrum will provide information on each unique carbon atom in the molecule.

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- Aromatic Carbons: The six aromatic carbons will resonate in the δ 120-150 ppm region.
  - C4 (ipso- to NO_2): This carbon will be significantly deshielded due to the direct attachment of the electron-withdrawing nitro group.
  - C2 and C1 (ipso- to $-CH_2OH$): These carbons will also be downfield, influenced by the hydroxymethyl substituents.
  - C3, C5, and C6: The chemical shifts of these carbons will be influenced by the combined electronic effects of the substituents.
- Methylene Carbons ($-CH_2OH$): The carbons of the hydroxymethyl groups are expected to appear in the δ 60-65 ppm range, a typical region for sp^3-hybridized carbons attached to an oxygen atom.[1]

Predicted NMR Data Summary

The following tables summarize the predicted ^1H and ^{13}C NMR chemical shifts for [2-(hydroxymethyl)-4-nitrophenyl]methanol. These are estimated values and may vary slightly based on experimental conditions.

Table 1: Predicted ^1H NMR Data (in DMSO-d_6, 400 MHz)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~8.3	d	1H	H5
~8.1	d	1H	H3
~7.8	s	1H	H6
~5.4	t	2H	-OH
~4.7	d	4H	$-CH_2-$

Table 2: Predicted ^{13}C NMR Data (in DMSO-d_6, 100 MHz)

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Chemical Shift (δ, ppm)	Assignment
~148	C4
~145	C2
~140	C1
~128	C6
~124	C5
~122	C3
~62	-CH_2OH
~60	-CH_2OH

Experimental Protocol

This section provides a step-by-step protocol for the NMR analysis of [2-(hydroxymethyl)-4-nitrophenyl]methanol.

Materials and Equipment

- [2-(hydroxymethyl)-4-nitrophenyl]methanol sample
- Deuterated dimethyl sulfoxide (DMSO-d_6)
- NMR tubes (5 mm)
- Pipettes and vials
- NMR spectrometer (400 MHz or higher)

Sample Preparation

- Accurately weigh approximately 10-20 mg of the [2-(hydroxymethyl)-4-nitrophenyl]methanol sample into a clean, dry vial.
- Add approximately 0.7 mL of DMSO-d_6 to the vial.

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- Gently agitate the vial to ensure complete dissolution of the sample.
- Transfer the solution to a 5 mm NMR tube.

NMR Data Acquisition

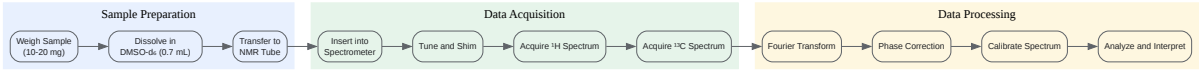
- Insert the NMR tube into the spectrometer.
- Tune and shim the instrument to ensure optimal magnetic field homogeneity.
- Acquire a ^{1}H NMR spectrum using the following typical parameters:
  - Pulse program: zg30
  - Number of scans: 16
  - Spectral width: ~16 ppm
  - Acquisition time: ~4 seconds
  - Relaxation delay: 2 seconds
- Acquire a ^{13}C NMR spectrum using the following typical parameters:
  - Pulse program: zgpg30
  - Number of scans: 1024 or more (as needed for signal-to-noise)
  - Spectral width: ~240 ppm
  - Acquisition time: ~1 second
  - Relaxation delay: 2 seconds

Data Processing

- Apply Fourier transformation to the acquired Free Induction Decays (FIDs).
- Phase correct the spectra.

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- Calibrate the chemical shift scale using the residual solvent peak of DMSO-d_6 (δ 2.50 ppm for ^{1}H and δ 39.52 ppm for ^{13}C).
- Integrate the signals in the ^{1}H NMR spectrum.
- Analyze the multiplicities and coupling constants.



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Caption: Experimental workflow for NMR characterization.

Conclusion

This application note provides a comprehensive framework for the NMR characterization of [2-(hydroxymethyl)-4-nitrophenyl]methanol. The predicted ^{1}H and ^{13}C NMR data, in conjunction with the detailed experimental protocol, serve as a valuable resource for researchers in the fields of organic synthesis and drug discovery. The presented methodology ensures the reliable and accurate structural verification of this important chemical intermediate, thereby upholding the principles of scientific integrity and contributing to the development of robust synthetic processes.

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